

Analytical methods for 2-Bromo-5-(methylthio)pyrazine characterization

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Compound of Interest

Compound Name: 2-Bromo-5-(methylthio)pyrazine

CAS No.: 1049026-49-4

Cat. No.: B1521390

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Executive Summary

This guide details the analytical protocols for **2-Bromo-5-(methylthio)pyrazine** (CAS 1049026-49-4), a critical heterocyclic building block used in the synthesis of pharmaceutical kinase inhibitors and agrochemicals. Due to the competing electronic effects of the electron-withdrawing bromine and the electron-donating methylthio group, this molecule presents unique stability challenges—specifically susceptibility to S-oxidation and nucleophilic displacement.

This document provides a self-validating analytical framework, prioritizing Reverse-Phase HPLC for purity assessment and NMR spectroscopy for structural confirmation.

Physicochemical Profile & Safety

Before initiating analysis, operators must understand the material's physical constraints. The methylthio ether moiety is prone to oxidation to sulfoxides (

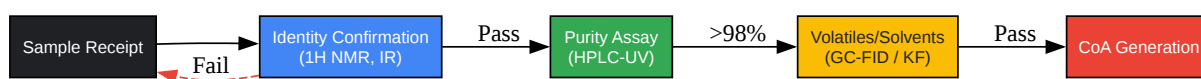
) and sulfones (

) upon exposure to air, necessitating inert handling.

Property	Specification	Notes
CAS Number	1049026-49-4	Primary Identifier
Formula		MW: 205.08 g/mol
Appearance	Yellow to Brown Solid/Powder	Darkens upon oxidation/light exposure
Boiling Point	~271°C (Predicted)	High BP suggests HPLC is preferred over GC for assay
Density	~1.72 g/cm ³	Denser than water
Solubility	DMSO, Methanol, Chloroform	Sparingly soluble in water
Storage	2–8°C, Inert Gas (/Ar)	Critical: Hygroscopic and Light Sensitive

Analytical Strategy Overview

The characterization logic follows a "Gatekeeper" model. Identity must be confirmed before investing resources in quantitative purity analysis.



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Figure 1: Analytical workflow ensuring resource efficiency. Quantitative steps (HPLC) are only performed after structural verification.

Protocol A: High-Performance Liquid Chromatography (HPLC)

Rationale: The high boiling point (~271°C) makes GC analysis stressful for the molecule, potentially inducing thermal degradation of the C-Br bond. Reverse-Phase HPLC (RP-HPLC) is

the gold standard for this intermediate.

Causality: A C18 column is selected to retain the hydrophobic aromatic ring. Acidic modification (Formic Acid) is required to suppress the ionization of the pyrazine nitrogens, ensuring sharp peak shapes.

Method Parameters

- Instrument: HPLC with PDA (Photodiode Array) or UV-Vis Detector.
- Column: Agilent Zorbax Eclipse Plus C18 (4.6 x 150 mm, 3.5 μ m) or equivalent.
- Mobile Phase A: Water + 0.1% Formic Acid (v/v).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.[\[1\]](#)[\[2\]](#)
- Column Temp: 30°C.
- Detection: 270 nm (Primary), 254 nm (Secondary).
 - Note: Pyrazines typically show strong absorption ~260-270 nm due to transitions.

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	95	5	Equilibration
2.0	95	5	Isocratic Hold
15.0	10	90	Linear Gradient
18.0	10	90	Wash
18.1	95	5	Re-equilibration
23.0	95	5	End

Sample Preparation: Dissolve 5 mg of sample in 10 mL of Acetonitrile. Sonicate for 5 minutes. Filter through a 0.22 μ m PTFE filter to remove insoluble oxides.

Acceptance Criteria:

- Main Peak Purity: > 98.0% (Area %).[\[3\]](#)[\[2\]](#)[\[4\]](#)
- Resolution () from nearest impurity: > 1.5.

Protocol B: Nuclear Magnetic Resonance (NMR)

Rationale:

¹H NMR is the only method capable of distinguishing the regioisomer (2-bromo-6-methylthio vs. 2-bromo-5-methylthio) based on coupling constants and chemical shift environments.

Predicted ¹H NMR Spectrum (400 MHz,)

The molecule has no adjacent protons on the ring, so the aromatic signals will appear as singlets (s), though weak meta-coupling (

Hz) may be visible at high resolution.

Chemical Shift ()	Multiplicity	Integration	Assignment	Mechanistic Insight
~8.35 ppm	Singlet (d)	1H	H-3	Deshielded by adjacent Bromine (EWG) and Nitrogen.
~8.15 ppm	Singlet (d)	1H	H-6	Deshielded by Nitrogen, but shielded relative to H-3 by the SMe group (EDG).
~2.55 ppm	Singlet	3H	-SCH	Characteristic methylthio shift.

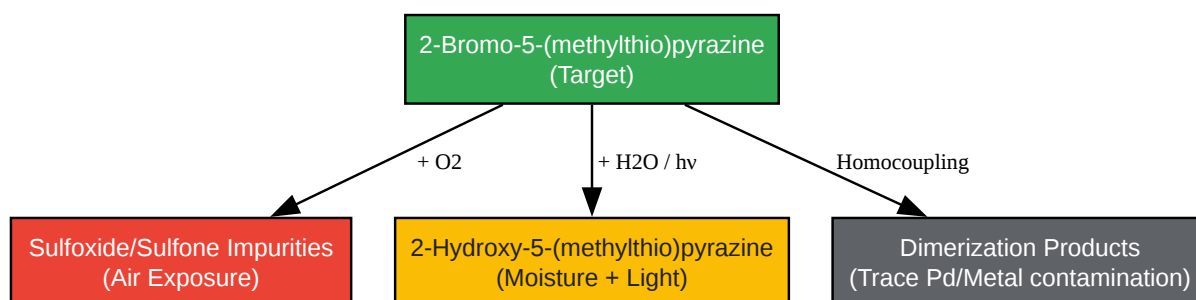
Note: (d) indicates potential doublet if meta-coupling is resolved.*

Impurity Markers:

- ~2.8-3.0 ppm: Indicates oxidation to Sulfoxide/Sulfone ().
- ~2.6 ppm (Broad): Indicates hydrolysis to 5-methylthio-2(1H)-pyrazinone.

Handling, Stability & Degradation Pathways

Understanding the reactivity profile is essential for interpreting "unknown" impurity peaks in HPLC.



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Figure 2: Common degradation pathways. Air exposure leads to S-oxidation (Red), while moisture leads to bromide hydrolysis (Yellow).

Protocol for Handling:

- Open Vials: Only inside a glovebox or under a nitrogen funnel.
- Solvents: Use anhydrous solvents for synthesis; HPLC solvents must be degassed to prevent on-column oxidation.
- Storage: Long-term storage must be at -20°C or 2-8°C in amber vials sealed with Parafilm.

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